

Proper Disposal Procedures for SR-1903

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Compound of Interest

Compound Name: SR-1903

Cat. No.: B610971

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Disclaimer: The designation "**SR-1903**" is not a universally recognized chemical identifier. Initial research has revealed several different substances associated with similar codes. This document provides disposal procedures for Strontium Nitrate (CAS No. 10042-76-9), a hazardous substance, based on the possibility that "**SR-1903**" is a product-specific identifier for a formulation containing this chemical. It is crucial to verify the exact chemical composition of your material with your supplier and consult the substance-specific Safety Data Sheet (SDS) before implementing any disposal protocol.

Other substances identified with similar designators include:

- GPR19 Human siRNA Oligo Duplex (Product Number: SR301903): This is classified as a non-hazardous substance.[1]
- UN/NA 1903: This refers to a "Disinfectant, liquid, corrosive, n.o.s.". [2]
- A product containing Sodium Bisulfite (CAS No. 7631-90-5). [3]

The following information is strictly for the disposal of Strontium Nitrate.

Essential Safety and Logistical Information for Strontium Nitrate Disposal

Strontium Nitrate is a strong oxidizer and can cause fire or explosion. It also causes serious eye damage and is harmful to aquatic life.[4] Proper disposal is essential to ensure the safety of laboratory personnel and the environment. Disposal must be carried out in accordance with local, state, and federal regulations.[3][5]

Quantitative Data for Strontium Nitrate

The following table summarizes key quantitative data for Strontium Nitrate, extracted from safety data sheets.

Property	Value	Source
Molecular Formula	$\text{Sr}(\text{NO}_3)_2$	[6]
Molecular Weight	211.63 g/mol	[6]
Appearance	White crystalline solid	[7]
pH	5.0 - 7.0 (Saturated solution at 25°C)	[6]
Melting Point	570 °C (1058 °F)	[4][6]
Boiling Point	Decomposes	-
Solubility in Water	709 g/L at 18°C	[6]
Specific Gravity	2.986 g/cm ³	[6]
Partition Coefficient (log Pow)	0.19 (Bioaccumulation is not expected)	[4]

Step-by-Step Disposal Protocol for Strontium Nitrate

The disposal of Strontium Nitrate must be handled by trained personnel in a controlled environment.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, a face shield, and a lab coat.[4][5][6] In case of dust, use respiratory protection.

2. Waste Collection:

- Collect waste Strontium Nitrate in a designated, properly labeled, and sealed container. The container must be compatible with the chemical.
- Do not mix Strontium Nitrate waste with other chemical waste, especially combustible materials, organic materials, strong acids, reducing agents, or finely powdered metals.[5][7]

3. Spill Management:

- In case of a spill, evacuate the area.
- Keep combustibles (wood, paper, oil, etc.) away from the spilled material.[7]
- For solid spills, carefully sweep up the material to avoid creating dust and place it in a suitable, closed container for disposal.[5]
- Do not return spilled material to the original container.

4. Disposal Route:

- Dispose of the waste through a licensed and approved hazardous waste disposal company.
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[5]
- Do not dispose of Strontium Nitrate down the drain or in the regular trash.[5]

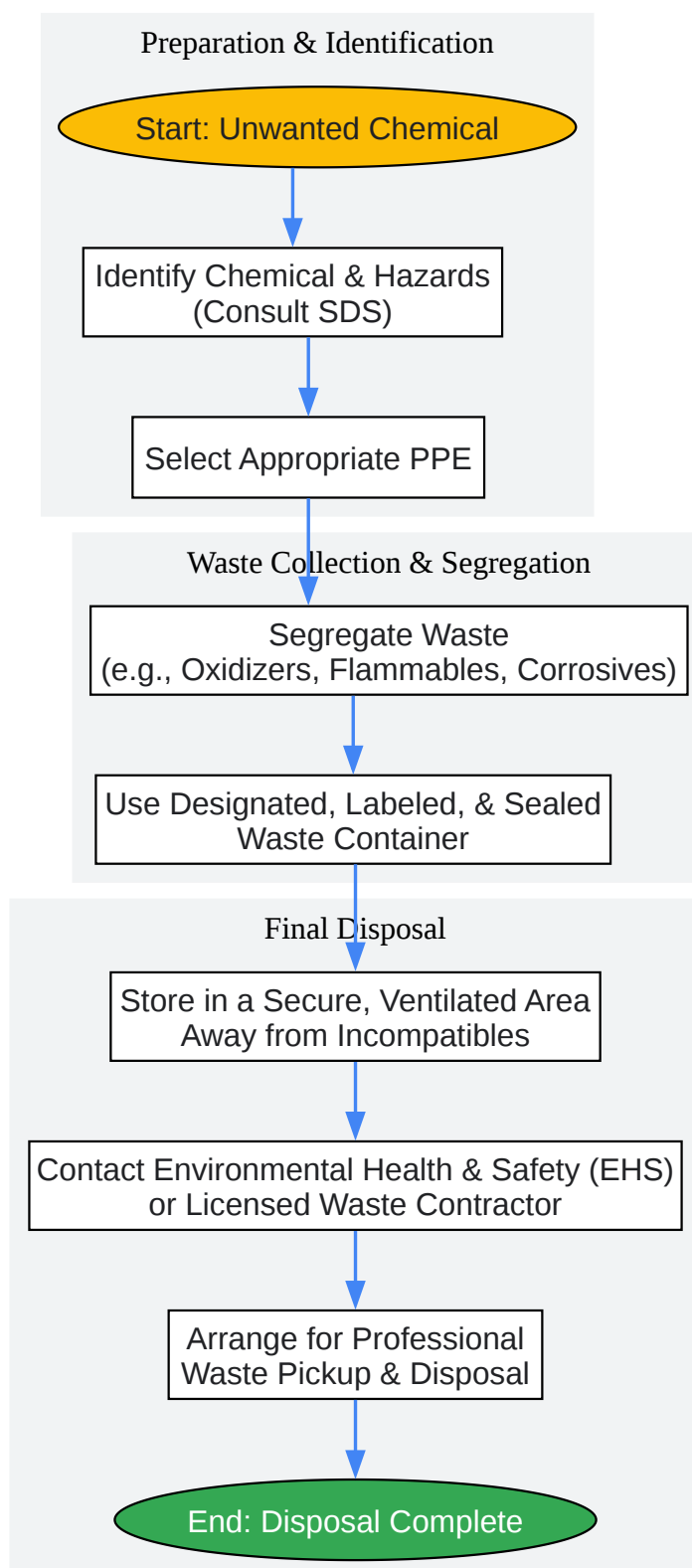
Experimental Protocols

The provided safety data sheets do not contain detailed experimental protocols. The information focuses on safety, handling, and disposal.

Diagrams

Logical Workflow for Hazardous Waste Disposal

The following diagram illustrates the decision-making process for the proper disposal of a hazardous chemical like Strontium Nitrate.



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Caption: A flowchart outlining the key steps for the safe disposal of hazardous laboratory chemicals.

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